An In-depth Technical Guide to 3-(4-Fluorobenzoyl)quinoline

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Compound of Interest	
Compound Name:	*3-(4-Fluorobenzoyl)quinoline*
CAS No.:	*1183511-02-5*
Cat. No.:	*B1522685*

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An authoritative guide for researchers, scientists, and drug development professionals on the synthesis, properties, and potential applications of **3-(4-Fluorobenzoyl)quinoline**, a notable member of the versatile quinoline family.

Introduction: The Significance of the Quinoline Scaffold

The quinoline ring system, a bicyclic heterocycle composed of a benzene ring fused to a pyridine ring, is a cornerstone in medicinal chemistry. First identified in 1834, its derivatives have demonstrated a vast spectrum of biological activities, leading to the development of numerous therapeutic agents. The adaptability of the quinoline nucleus, which allows for a wide range of chemical modifications, has made it a privileged scaffold in the quest for novel drugs. This guide focuses on a specific derivative, **3-(4-Fluorobenzoyl)quinoline**, providing a comprehensive overview of its chemical identity, structural features, and potential for further investigation in drug discovery.

Core Compound Identification

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Chemical Identity:

- Systematic Name: (4-Fluorophenyl)(quinolin-3-yl)methanone
- Common Name: **3-(4-Fluorobenzoyl)quinoline**
- CAS Number: 1183511-02-5
- Molecular Formula: $C_{16}H_{10}FNO$
- Molecular Weight: 251.26 g/mol

Structural Representation:

The structure of **3-(4-Fluorobenzoyl)quinoline** features a quinoline ring system linked at the 3-position to a carbonyl group, which is in turn bonded to a 4-fluorophenyl group.

Caption: 2D Structure of **3-(4-Fluorobenzoyl)quinoline**

Physicochemical Properties

While experimental data for **3-(4-Fluorobenzoyl)quinoline** is not extensively available in public literature, the following properties can be predicted based on its structure and data from closely related compounds.

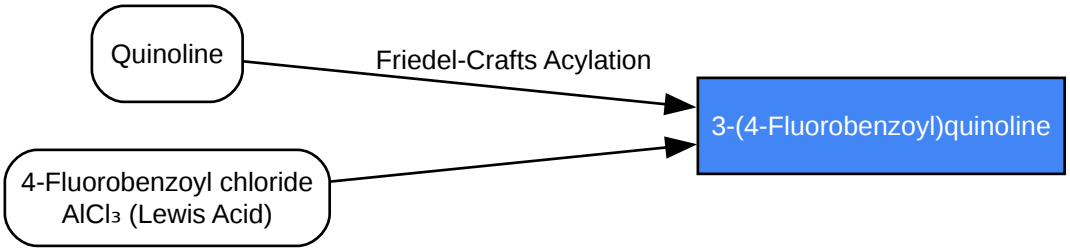
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Property	Predicted Value/Information	Source
Physical State	Likely a solid at room temperature.	Inferred from similar structures.
Melting Point	Not available.	
Boiling Point	Predicted: 467.6±45.0 °C	[1]
Solubility	Expected to be soluble in common organic solvents like chloroform, ethyl acetate, and methanol (with heating).[1]	[1]
pKa	Predicted: 4.32±0.50	[1]

Synthesis and Characterization

Detailed experimental protocols for the synthesis of **3-(4-Fluorobenzoyl)quinoline** are not explicitly detailed in readily accessible scientific literature. However, based on established synthetic methodologies for quinoline derivatives, a plausible synthetic route would involve a Friedel-Crafts acylation of quinoline with 4-fluorobenzoyl chloride.

Proposed Synthetic Pathway:



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Caption: Proposed synthesis of **3-(4-Fluorobenzoyl)quinoline**.

Experimental Protocol (Hypothetical):

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- Reaction Setup: To a solution of quinoline in a suitable inert solvent (e.g., dichloromethane or nitrobenzene), add a Lewis acid catalyst such as aluminum chloride ($AlCl_3$) at 0 °C under an inert atmosphere.
- Acylation: Slowly add 4-fluorobenzoyl chloride to the reaction mixture.
- Reaction Progression: Allow the mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction is quenched with ice-water, and the product is extracted with an organic solvent.
- Purification: The organic layer is washed, dried, and concentrated. The crude product can be purified by column chromatography on silica gel.

Characterization:

While specific spectral data for **3-(4-Fluorobenzoyl)quinoline** is not available, the following techniques would be essential for its characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR would show characteristic signals for the protons on the quinoline and fluorophenyl rings.
  - ^{13}C NMR would provide information on the carbon skeleton of the molecule.
- Infrared (IR) Spectroscopy: An IR spectrum would exhibit a strong absorption band for the carbonyl (C=O) group, typically in the range of 1650-1700 cm^{-1}.
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound and provide information about its fragmentation pattern.

Applications in Drug Discovery and Development

The quinoline scaffold is a well-established pharmacophore with a broad range of biological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.[2][3][4][5][6][7][8][9][10] The presence of a fluorine atom in the 4-position of the benzoyl group in

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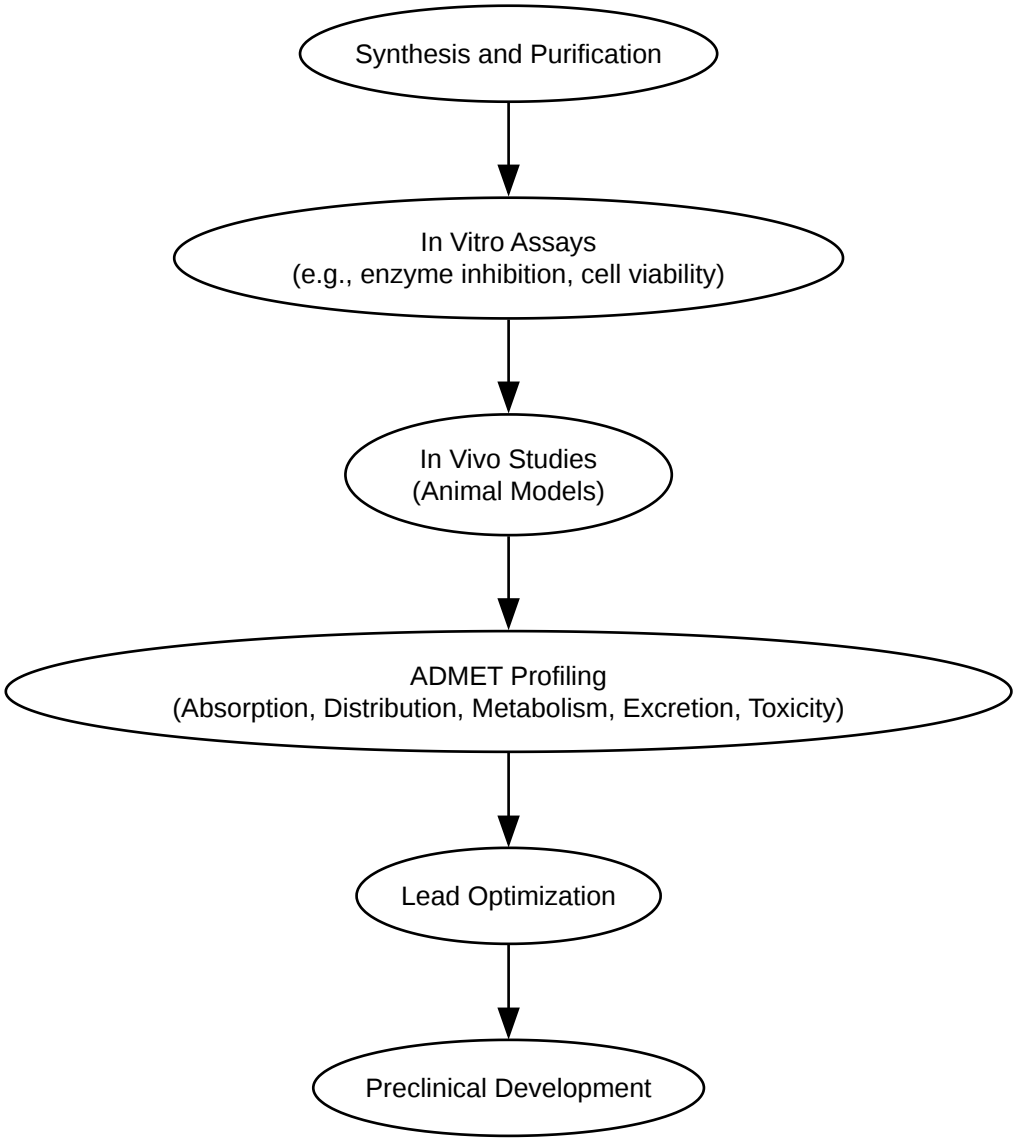
3-(4-Fluorobenzoyl)quinoline is of particular interest, as fluorine substitution is a common strategy in medicinal chemistry to enhance metabolic stability and binding affinity.

Potential Therapeutic Areas:

- Anticancer Activity: Many quinoline derivatives have shown potent anticancer activity through various mechanisms, including the inhibition of tyrosine kinases and topoisomerase.[4][11]
- Antimalarial Activity: The quinoline core is central to several antimalarial drugs, and novel derivatives are continuously being explored to combat drug resistance.[6]
- Anticonvulsant Activity: Some quinoline derivatives have demonstrated anticonvulsant properties, suggesting potential applications in the treatment of epilepsy.[12]
- Antimicrobial Activity: The quinoline ring is a key component of quinolone antibiotics, and new derivatives are being investigated for their antibacterial and antifungal properties.

Workflow for Pharmacological Evaluation:

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Caption: A typical workflow for evaluating the pharmacological potential of a new chemical entity.

Conclusion

3-(4-Fluorobenzoyl)quinoline represents a promising, yet underexplored, molecule within the esteemed class of quinoline derivatives. While specific experimental data remains scarce, its structural features suggest a high potential for biological activity. This guide provides a foundational understanding of its chemical identity, a plausible synthetic approach, and a framework for its potential applications in drug discovery. Further research into the synthesis,

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characterization, and pharmacological evaluation of this compound is warranted to unlock its full therapeutic potential.

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